

Application Note: Mass Spectrometry Analysis of VP-U-6 Oligonucleotides

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol and application data for the characterization of **VP-U-6** oligonucleotides using liquid chromatography-mass spectrometry (LC-MS).

Introduction

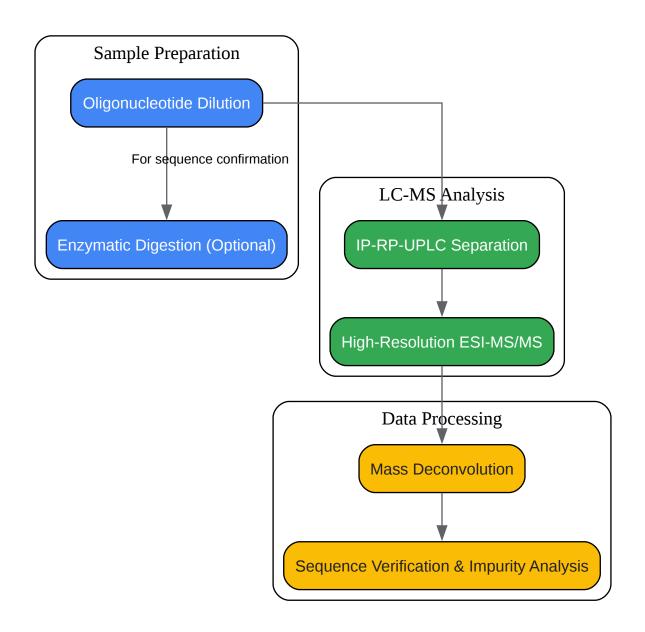
Oligonucleotide therapeutics represent a rapidly growing class of drugs designed to modulate gene expression at the RNA level.[1] **VP-U-6** is a novel synthetic antisense oligonucleotide (ASO) with a phosphorothioate-modified backbone designed to enhance nuclease resistance and cellular uptake. Accurate characterization of its primary structure and purity is critical for ensuring its safety and efficacy. Mass spectrometry is an indispensable tool for the precise mass determination and sequence verification of synthetic oligonucleotides.[2][3]

This application note outlines a robust workflow for the analysis of **VP-U-6** oligos using ion-pairing reversed-phase liquid chromatography coupled with high-resolution mass spectrometry (IP-RP-LC-MS).

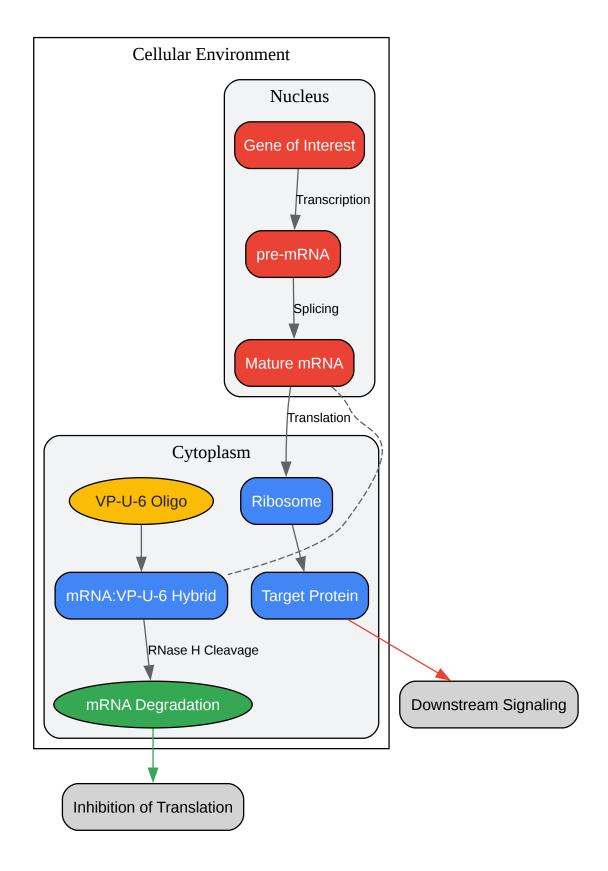
Experimental Workflow

The overall experimental workflow for the mass spectrometry analysis of **VP-U-6** oligos is depicted below.









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